

Analytical Methods for the Detection of M 1145: A Detailed Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: M 1145

Cat. No.: B561582

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Introduction

The accurate and sensitive detection of therapeutic compounds is paramount throughout the drug development lifecycle, from early-stage discovery and preclinical evaluation to clinical trials and post-market surveillance. This document provides a comprehensive overview of analytical methodologies for the detection and quantification of **M 1145**, a novel investigational compound. The protocols and data presented herein are intended to guide researchers, scientists, and drug development professionals in establishing robust and reliable analytical workflows.

I. Physicochemical Properties and Chromatographic Behavior

A thorough understanding of the physicochemical properties of **M 1145** is fundamental to developing effective analytical methods. Key parameters influencing its chromatographic behavior include its polarity, pKa, and solubility. These characteristics dictate the choice of chromatographic mode (e.g., reversed-phase, normal-phase, or HILIC), mobile phase composition, and column chemistry to achieve optimal separation and detection.

II. High-Performance Liquid Chromatography (HPLC) for Quantification

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for the routine quantification of **M 1145** in various matrices, including bulk drug substance, formulated products, and biological fluids. A validated HPLC method provides the necessary accuracy, precision, and linearity for regulatory submissions.

Experimental Protocol: Reversed-Phase HPLC with UV Detection

This protocol outlines a general procedure for the analysis of **M 1145** using reversed-phase HPLC with UV detection. Optimization of specific parameters will be required based on the specific formulation or matrix being analyzed.

1. Instrumentation and Materials:

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- **M 1145** reference standard.
- Sample diluent (e.g., 50:50 acetonitrile:water).

2. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Determined by the UV absorbance maximum of **M 1145**.
- Injection Volume: 10 µL.

- Gradient Elution:

- 0-1 min: 95% A, 5% B
- 1-10 min: Gradient to 5% A, 95% B
- 10-12 min: Hold at 5% A, 95% B
- 12.1-15 min: Return to initial conditions (95% A, 5% B) and equilibrate.

3. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve the **M 1145** reference standard in the sample diluent to a known concentration (e.g., 1 mg/mL).
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution to cover the desired concentration range.
- Sample Preparation: The sample preparation method will vary depending on the matrix. For formulated products, this may involve dissolution and dilution. For biological samples, protein precipitation or solid-phase extraction may be necessary.

4. Data Analysis:

- Construct a calibration curve by plotting the peak area of **M 1145** against the corresponding concentration of the calibration standards.
- Determine the concentration of **M 1145** in the samples by interpolating their peak areas from the calibration curve.

Quantitative Data Summary

The performance of a typical validated HPLC method for **M 1145** is summarized in the table below. These values are representative and may vary depending on the specific instrumentation and experimental conditions.

Parameter	Typical Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.01 µg/mL
Limit of Quantification (LOQ)	0.05 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%

III. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for High-Sensitivity Detection

For applications requiring ultra-high sensitivity and selectivity, such as bioanalysis of **M 1145** in complex biological matrices, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the method of choice.^{[1][2]} This technique combines the separation power of HPLC with the mass-resolving capability of a tandem mass spectrometer, enabling the detection of **M 1145** at picogram levels.

Experimental Protocol: LC-MS/MS for Bioanalysis

This protocol provides a framework for the development of an LC-MS/MS method for the quantification of **M 1145** in plasma.

1. Instrumentation and Materials:

- UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- C18 analytical column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.

- **M 1145** reference standard and a suitable internal standard (IS).
- Plasma samples.
- Protein precipitation solvent (e.g., acetonitrile with 1% formic acid).

2. LC-MS/MS Conditions:

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.
- Ionization Mode: Positive or Negative ESI, depending on the ionization efficiency of **M 1145**.
- Multiple Reaction Monitoring (MRM) Transitions:
 - **M 1145**: Precursor ion (Q1) → Product ion (Q3)
 - Internal Standard: Precursor ion (Q1) → Product ion (Q3)
 - Note: The specific m/z values for the precursor and product ions must be determined through infusion and optimization experiments.
- Gradient Elution: A fast gradient is typically employed to ensure high throughput.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma, add 300 µL of the cold protein precipitation solvent containing the internal standard.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and inject into the LC-MS/MS system.

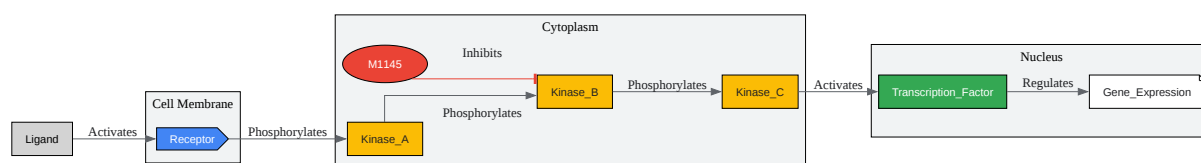
Quantitative Data Summary

The following table illustrates the expected performance characteristics of a validated LC-MS/MS method for **M 1145** in a biological matrix.

Parameter	Typical Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	10 pg/mL
Limit of Quantification (LOQ)	50 pg/mL
Accuracy (% Recovery)	85.0% - 115.0%
Precision (% RSD)	< 15.0%
Matrix Effect	Within acceptable limits

IV. Signaling Pathway and Mechanism of Action

Understanding the mechanism of action of **M 1145** is crucial for interpreting its pharmacological effects and for the development of relevant biomarker assays. While the precise signaling pathway is under active investigation, preliminary data suggests that **M 1145** may modulate a key kinase cascade involved in cellular proliferation.

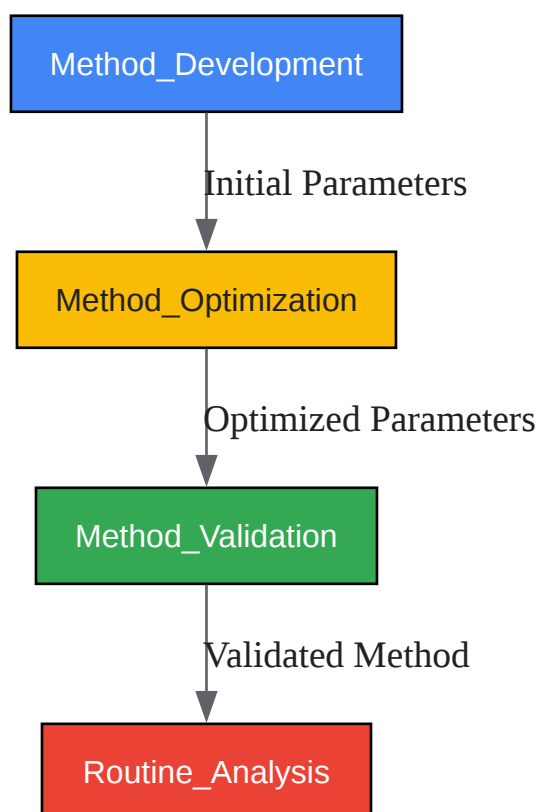


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Caption: Proposed signaling pathway for **M 1145** action.

V. Experimental Workflow for Method Development and Validation

The development and validation of a robust analytical method is a systematic process. The following diagram illustrates a typical workflow.



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Caption: A streamlined workflow for analytical method development.

Conclusion

This document has provided a detailed overview of the analytical methodologies for the detection and quantification of **M 1145**. The presented HPLC and LC-MS/MS protocols serve as a starting point for the development of robust and reliable assays. The successful implementation of these methods will be critical for advancing the development of **M 1145** as a potential therapeutic agent. Further characterization of its mechanism of action will continue to inform the development of targeted analytical strategies.

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References

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. Liquid chromatography–mass spectrometry - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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